

Safety and handling of "Methyl 2-amino-5-methylthiophene-3-carboxylate"

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Compound of Interest

Compound Name: Methyl 2-amino-5-methylthiophene-3-carboxylate

Cat. No.: B124070

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An In-Depth Technical Guide to the Safe Handling and Application of **Methyl 2-amino-5-methylthiophene-3-carboxylate**

Executive Summary

Methyl 2-amino-5-methylthiophene-3-carboxylate is a polysubstituted 2-aminothiophene, a class of heterocyclic compounds recognized as a "privileged scaffold" in medicinal chemistry.[1][2][3] Its structural motifs are integral to the development of a wide array of biologically active agents, including antiprotozoal, antiproliferative, antiviral, and antibacterial compounds.[2][3][4] This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the safe handling, storage, application, and disposal of this valuable chemical intermediate. Adherence to the protocols outlined herein is critical to mitigating risks and ensuring the integrity of experimental outcomes.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a chemical is the bedrock of its safe handling.

Methyl 2-amino-5-methylthiophene-3-carboxylate is a solid compound with characteristics that necessitate specific laboratory controls.

Property	Value	Source
IUPAC Name	methyl 2-amino-5-methylthiophene-3-carboxylate	[5]
CAS Number	19369-53-0	[6][7]
Molecular Formula	C ₇ H ₉ NO ₂ S	[5]
Molecular Weight	171.22 g/mol	[5][6]
Appearance	Solid	[1]
SMILES	<chem>CC1=CC(=C(S1)N)C(=O)OC</chem>	[5]

Hazard Identification and GHS Classification

According to aggregated data from notifications to the European Chemicals Agency (ECHA), **Methyl 2-amino-5-methylthiophene-3-carboxylate** is classified with the following hazards.[5] It is crucial to recognize these risks before any handling occurs.

Hazard Class & Category	Pictogram	Signal Word	Hazard Statement
Skin Irritation, Category 2	GHS07	Warning	H315: Causes skin irritation
Eye Irritation, Category 2A	GHS07	Warning	H319: Causes serious eye irritation
STOT SE, Category 3	GHS07	Warning	H335: May cause respiratory irritation

Source: ECHA C&L Inventory.[5][8]

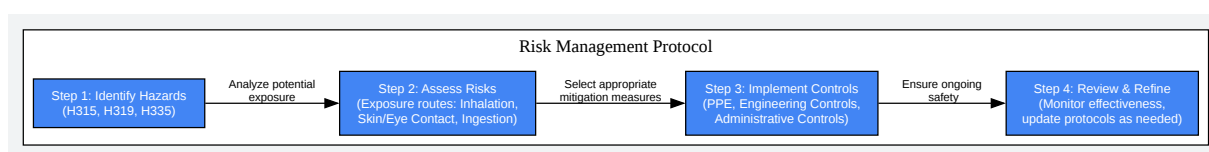
Causality of Hazards:

- Skin and Eye Irritation (H315, H319): The aminothiophene structure can interact with moisture on the skin and mucous membranes of the eyes, leading to localized irritation. Prolonged or repeated contact can exacerbate this effect.

- Respiratory Irritation (H335): As a fine solid or powder, the compound can be easily aerosolized. Inhalation of these particles can irritate the respiratory tract, leading to symptoms such as coughing and shortness of breath.[5][8]

Risk Assessment and Control Workflow

A systematic approach to risk management is mandatory. The following workflow should be implemented before beginning any experiment involving this compound.



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Caption: A four-step workflow for managing risks associated with chemical handling.

Safe Handling and Personal Protective Equipment (PPE)

Based on the identified hazards, a stringent set of handling procedures must be followed. All operations should be conducted within a certified chemical fume hood to mitigate inhalation risks.

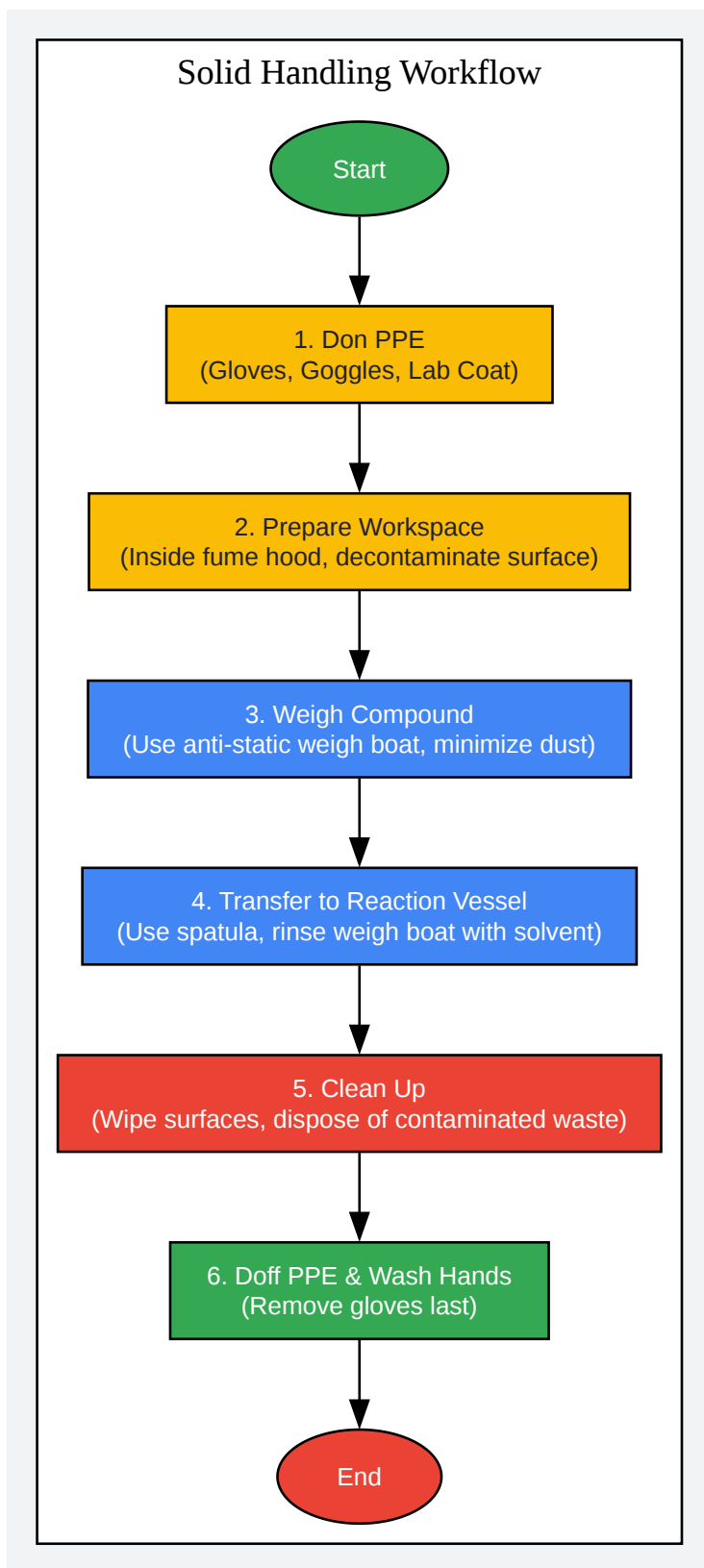
4.1. Engineering Controls

- Primary Control: Always handle **Methyl 2-amino-5-methylthiophene-3-carboxylate** inside a properly functioning chemical fume hood to control airborne dust and prevent respiratory exposure.[7]
- Secondary Control: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.

4.2. Personal Protective Equipment (PPE) The following table outlines the minimum required PPE.

Protection Type	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Prevents eye contact with airborne particles, which can cause serious irritation (H319). [5]
Hand Protection	Nitrile rubber gloves (check manufacturer's breakthrough time).	Prevents skin contact and irritation (H315).[5] Discard gloves immediately if contaminated.
Body Protection	Standard laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory	Not typically required if handled in a fume hood. If weighing outside of a hood, a NIOSH-approved N95 respirator is mandatory.	Prevents inhalation of dust, which may cause respiratory irritation (H335).[5]

4.3. Step-by-Step Handling Protocol (Solid Compound)



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Caption: Step-by-step protocol for safely weighing and handling the solid compound.

Application in Synthesis: The Gewald Reaction

Context

Methyl 2-amino-5-methylthiophene-3-carboxylate is a classic product of the Gewald reaction, a multicomponent condensation that is a cornerstone for synthesizing 2-aminothiophenes.[9][10][11] Understanding its synthesis provides context for its potential impurities and handling considerations.

The reaction typically involves a ketone or aldehyde, an α -cyanoester, and elemental sulfur in the presence of a base.[10][12]



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Caption: Simplified schematic of the Gewald reaction for synthesizing the title compound.[13][14]

This synthetic route highlights that the final product may be handled in a solution containing residual base (e.g., triethylamine) or solvent (e.g., DMF), which have their own significant hazards. Always consult the Safety Data Sheet for all components in a reaction mixture.

Storage and Disposal

Proper storage and disposal are critical for laboratory safety and environmental compliance.

6.1. Storage

- Condition: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Location: Store locked up.[8]
- Incompatibilities: Keep away from strong oxidizing agents.

6.2. Disposal

- Procedure: Dispose of waste material in accordance with local, state, and federal regulations.[\[7\]](#)[\[15\]](#)
- Method: Place solid waste or absorbed material into sealed, labeled containers for collection by environmental health and safety personnel.[\[7\]](#) Do not dispose of down the drain.

Emergency and First Aid Procedures

In case of accidental exposure, immediate and appropriate action is required.

- Inhalation (P304+P340): If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[8\]](#)
- Skin Contact (P302+P352): If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[5\]](#) Remove and wash contaminated clothing before reuse.
- Eye Contact (P305+P351+P338): If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[5\]](#)
- Spills: For small spills, carefully sweep up the solid, avoiding dust generation. Place in a sealed container for disposal. For large spills, evacuate the area and contact emergency personnel.

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